

Application Notes and Protocols for the Analytical Determination of Molinate in Water

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Compound of Interest

Compound Name: Molinate

Cat. No.: B1677398

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Introduction

Molinate (S-ethyl hexahydro-1H-azepine-1-carbothioate) is a thiocarbamate herbicide primarily used for the control of broadleaf and grassy weeds in rice cultivation. Due to its application in aquatic environments, there is a potential for the contamination of surface and groundwater. Monitoring **Molinate** levels in water is crucial for environmental protection and ensuring public health, as regulatory bodies have established maximum permissible concentrations in drinking water. This document provides detailed application notes and protocols for the analytical determination of **Molinate** in water samples, focusing on robust and sensitive methods suitable for research and routine monitoring.

Analytical Methods Overview

Several analytical techniques are available for the detection and quantification of **Molinate** in water. The choice of method often depends on the required sensitivity, sample matrix, and available instrumentation. The most common approaches involve chromatographic separation coupled with a sensitive detector.

Data Presentation: Quantitative Performance of Analytical Methods for **Molinate** Detection in Water

The following table summarizes the quantitative performance of various analytical methods reported for the determination of **Molinate** in water.

Analytical Method	Sample Preparation	Limit of Detection (LOD) (µg/L)	Limit of Quantitation (LOQ) (µg/L)	Recovery (%)	Reference
GC-MS (SIM)	LLE with dichloromethane	-	0.5	-	[1]
LC-MS	Direct Injection	-	2.2	-	[1]
HPLC-UV	SPE	-	0.1	-	[1]
GC-NPD	SPME	-	0.11	-	[1]
GC-MS	SPME	-	0.02	-	[1]
GC-MS (USEPA Method 525.2)	LSE	-	0.05 - 0.087	-	[1]
GC-NPD (USEPA Method 507)	-	-	0.15	-	[1]
GC-MS	SPE (C18)	0.01	-	79-99	[2]
GC-NPD	LLE with toluene	0.001 (MDL)	0.003	98.2 - 105	[3]

LLE: Liquid-Liquid Extraction; SPE: Solid-Phase Extraction; SPME: Solid-Phase Microextraction; LSE: Liquid-Solid Extraction; GC-MS (SIM): Gas Chromatography-Mass Spectrometry (Selected Ion Monitoring); LC-MS: Liquid Chromatography-Mass Spectrometry; HPLC-UV: High-Performance Liquid Chromatography-Ultraviolet Detection; GC-NPD: Gas Chromatography-Nitrogen-Phosphorus Detector; MDL: Method Detection Limit.

Experimental Protocols

This section provides a detailed protocol for a widely used and robust method: Solid-Phase Extraction (SPE) followed by Gas Chromatography-Mass Spectrometry (GC-MS) in Selected Ion Monitoring (SIM) mode.

Protocol: SPE-GC-MS for Molinate Analysis in Water

1. Sample Preparation: Solid-Phase Extraction (SPE)

- Objective: To isolate and concentrate **Molinate** from the water sample, removing interfering matrix components.
- Materials:
 - C18 SPE cartridges (e.g., 500 mg, 6 mL)
 - Methanol (HPLC grade)
 - Ethyl acetate (HPLC grade)
 - Dichloromethane (HPLC grade)
 - Deionized water
 - SPE manifold
 - Glass test tubes for collection
 - Nitrogen evaporator
- Procedure:
 - Cartridge Conditioning:
 - Pass 5 mL of ethyl acetate through the C18 cartridge.
 - Pass 5 mL of methanol through the cartridge.

- Pass 10 mL of deionized water through the cartridge to equilibrate. Do not allow the cartridge to go dry at this stage.
- Sample Loading:
 - Pass the water sample (typically 500 mL to 1 L, depending on the expected concentration) through the conditioned cartridge at a flow rate of approximately 5-10 mL/min.
- Cartridge Washing:
 - After the entire sample has passed through, wash the cartridge with 5 mL of deionized water to remove any remaining polar impurities.
- Cartridge Drying:
 - Dry the cartridge by passing air or nitrogen through it for 10-15 minutes to remove residual water.
- Elution:
 - Elute the retained **Molinate** from the cartridge by passing 5-10 mL of a mixture of ethyl acetate and dichloromethane (1:1, v/v) through the cartridge. Collect the eluate in a clean glass tube.
- Concentration:
 - Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen in a water bath at 35-40°C. The sample is now ready for GC-MS analysis.

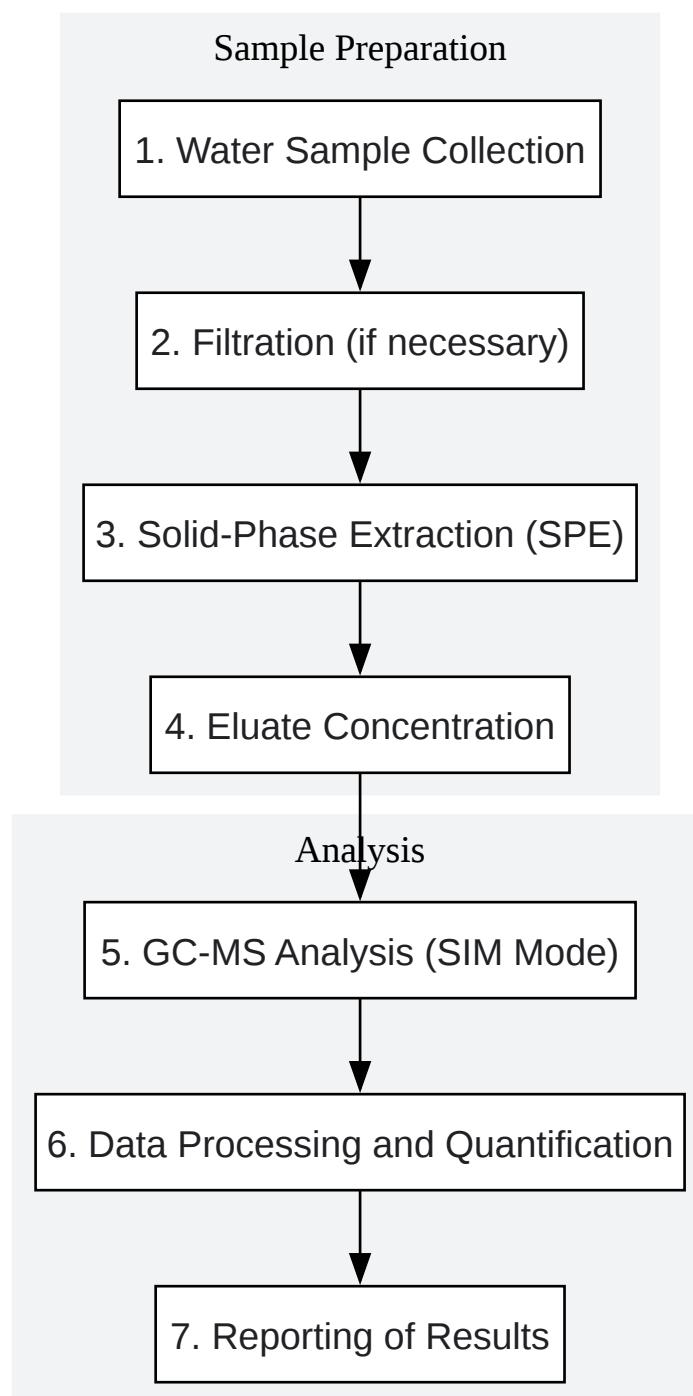
2. Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To separate **Molinate** from other co-extracted compounds and to detect and quantify it with high selectivity and sensitivity.
- Instrumentation:
 - Gas chromatograph with a mass selective detector (GC-MS)

- Capillary column: DB-5ms (30 m x 0.25 mm I.D., 0.25 µm film thickness) or equivalent.
- GC Conditions:
 - Injector Temperature: 250°C
 - Injection Mode: Splitless
 - Injection Volume: 1 µL
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.
 - Ramp 1: Increase to 150°C at a rate of 10°C/min.
 - Ramp 2: Increase to 250°C at a rate of 20°C/min, hold for 5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Ions to Monitor for **Molinate** (m/z):
 - Quantifier Ion: 126
 - Qualifier Ions: 98, 187

Visualizations

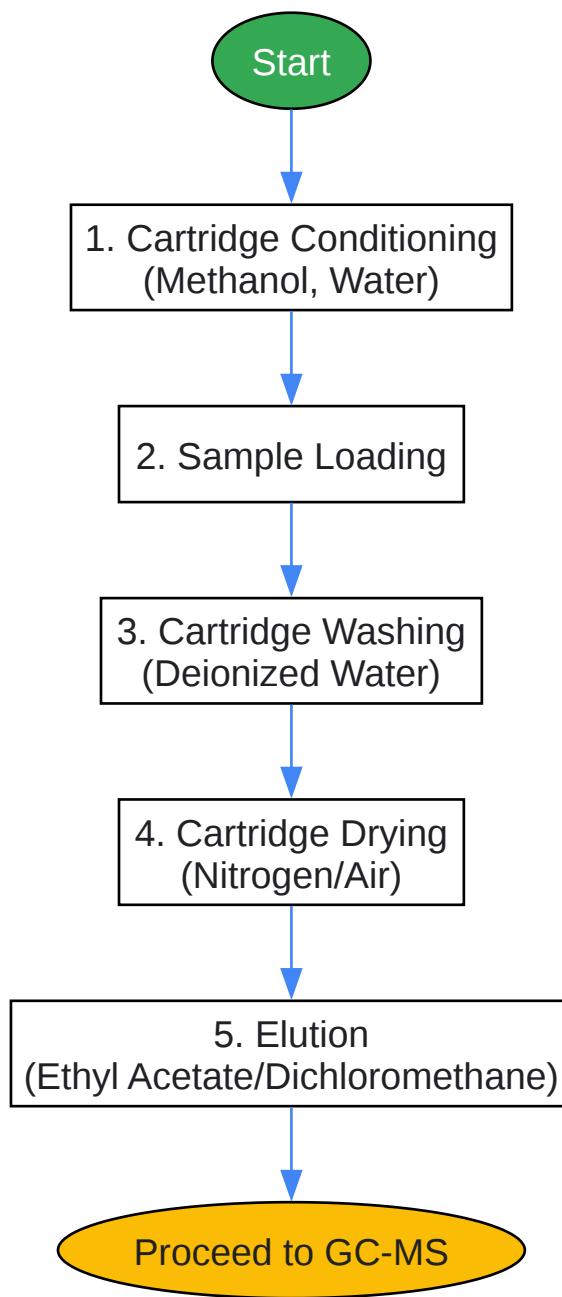
Workflow for Molinate Analysis in Water



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Caption: General workflow for the analysis of **Molinate** in water samples.

Solid-Phase Extraction (SPE) Protocol



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Caption: Step-by-step process of Solid-Phase Extraction for **Molinate**.

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References

- 1. Molinate [webbook.nist.gov]
- 2. Molinate [webbook.nist.gov]
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